

analytical techniques for quantifying 2-bromo-4-(3-fluorophenyl)Thiazole

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Compound of Interest

Compound Name: 2-bromo-4-(3-fluorophenyl)Thiazole

CAS No.: 886367-85-7

Cat. No.: B1519639

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Quantitative Profiling of 2-bromo-4-(3-fluorophenyl)thiazole

Executive Summary & Chemical Context[1][2][3][4][5][6]

2-bromo-4-(3-fluorophenyl)thiazole (CAS: 1005196-13-3, hereafter 2-BFT) is a critical halogenated heterocyclic intermediate. It is frequently utilized as a scaffold in the synthesis of biologically active compounds, particularly kinase inhibitors and GPCR ligands, where the bromine atom serves as a handle for Suzuki-Miyaura coupling or nucleophilic substitution.

Quantification of 2-BFT is distinct from standard drug assay due to its high lipophilicity (LogP ~4.2) and the specific isotopic signature of bromine. This guide provides two optimized workflows:

- HPLC-UV: For raw material assay and purity profiling (>98% range).[1]

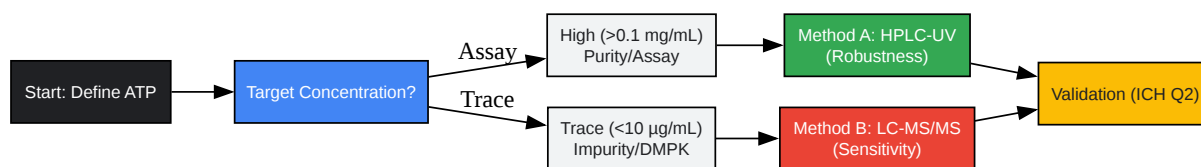
- LC-MS/MS: For trace impurity analysis (ppm level) in final drug substances (genotoxic impurity screening).

Physicochemical Profile & Method Implications

Property	Value (Approx.)	Analytical Implication
Molecular Weight	258.11 g/mol	Mass Spec: Expect 1:1 doublet at m/z 258/260 due to .
LogP	4.2	Chromatography: Highly hydrophobic. Requires high % organic mobile phase to elute.
pKa (Thiazole N)	~2.5 (Weak base)	Mobile Phase: Acidic pH (< 3.0) required to protonate N and prevent peak tailing.
Solubility	Low (Water), High (ACN/DMSO)	Sample Prep: Diluent must contain >50% organic solvent to prevent precipitation.

Analytical Decision Framework

Before selecting a protocol, researchers must define the Analytical Target Profile (ATP).[2] Use the logic flow below to select the appropriate technique.



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Figure 1: Decision tree for selecting the analytical methodology based on sensitivity requirements.

Method A: HPLC-UV (Purity & Assay)

Objective: Routine quality control (QC) to determine the purity of synthesized 2-BFT batches.

Chromatographic Conditions[9][10]

- System: Agilent 1290 Infinity II or equivalent UHPLC/HPLC.
- Column: Phenomenex Luna C18(2) or Waters XBridge C18 (150 mm × 4.6 mm, 3.5 µm).
 - Rationale: A standard C18 provides sufficient hydrophobic retention. The XBridge technology (hybrid particle) offers superior pH stability.
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).
- Mobile Phase B: Acetonitrile (HPLC Grade).[3]
- Flow Rate: 1.0 mL/min.[3]
- Column Temp: 40°C (Improves mass transfer for hydrophobic analytes).
- Detection: UV @ 272 nm (Primary), 254 nm (Secondary).
 - Note: The thiazole-phenyl conjugation typically absorbs strongly between 270–280 nm.

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	40	Initial Hold
2.0	40	Isocratic equilibration
12.0	90	Linear Ramp (Elution of 2-BFT)
15.0	90	Wash (Remove lipophilic dimers)
15.1	40	Re-equilibration
20.0	40	End of Run

Sample Preparation Protocol

- Stock Solution: Weigh 10 mg of 2-BFT reference standard into a 10 mL volumetric flask. Dissolve in 100% DMSO or Methanol. (Conc: 1 mg/mL).
- Working Standard: Dilute Stock 1:10 using 50:50 Water:Acetonitrile.
 - Critical Caution: Do not dilute with 100% water. The high LogP (4.2) will cause the analyte to crash out, leading to low recovery and blocked injector needles.
- Filtration: Filter through a 0.22 μ m PTFE syringe filter (Nylon filters may bind hydrophobic compounds).

Method B: LC-MS/MS (Trace Quantitation)

Objective: Quantifying 2-BFT as a potential impurity in a final drug substance or biological matrix.

Mass Spectrometry Rationale

The presence of Bromine (

and

) provides a unique isotopic "fingerprint." In ESI+ mode, the protonated molecular ion appears as a doublet at m/z 258 and 260 with nearly equal intensity.

- Quantification Transition: We target the

isotope for consistency, or sum both if sensitivity is limited (though summing can increase noise).
- Fragmentation: The primary fragmentation pathway involves the loss of the Bromine radical or HBr, and cleavage of the thiazole-phenyl bond.

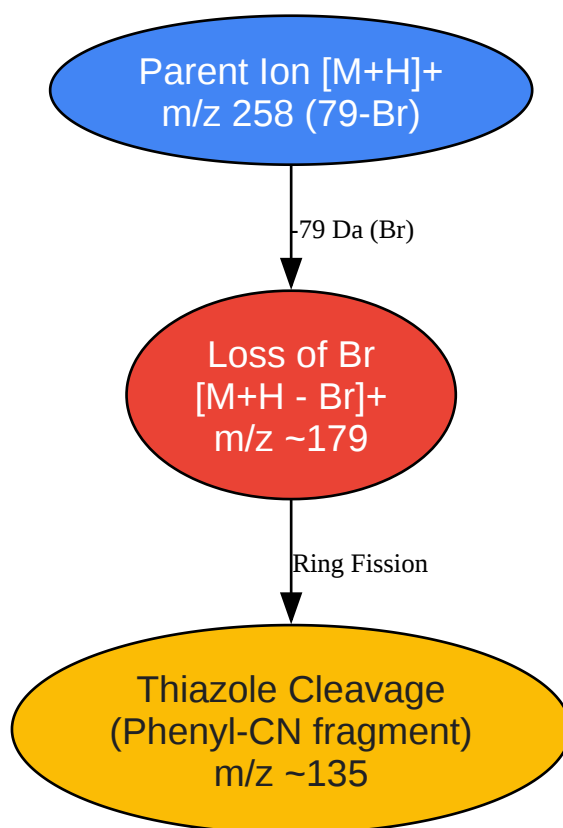
MS/MS Parameters (ESI Positive)[11]

- Source: Electrospray Ionization (ESI+).

- Capillary Voltage: 3.5 kV.
- Desolvation Temp: 450°C (High temp required for stable ionization of thermally stable heterocycles).

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Structural Logic
Quantifier	258.0 ()	179.1	25	Loss of Br radical ()
Qualifier 1	260.0 ()	181.1	25	Isotopic confirmation of Quant ion
Qualifier 2	258.0	135.0	40	Thiazole ring fragmentation

Fragmentation Pathway Diagram



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Figure 2: Proposed ESI⁺ fragmentation pathway for MRM transition selection.

Validation Framework (ICH Q2 R2)

To ensure data integrity, the method must be validated according to ICH Q2(R2) guidelines.

Specificity (Forced Degradation)

Since 2-BFT is an intermediate, specificity is proven by separating it from its synthetic precursors (e.g., 3-fluorophenylthioamide) and potential degradants.

- Protocol: Expose sample to Acid (0.1N HCl), Base (0.1N NaOH), and Peroxide (3% H₂O₂) for 24 hours.
- Acceptance: Peak purity index > 990 (via Diode Array Detector) showing no co-elution.

Linearity & Range

- HPLC-UV Range: 0.05 mg/mL to 1.5 mg/mL (Assay).
- LC-MS/MS Range: 1.0 ng/mL to 1000 ng/mL (Impurity).
- Criteria:

Accuracy (Recovery)

Spike 2-BFT into the sample matrix (or solvent) at 50%, 100%, and 150% of the target concentration.

- Acceptance: Mean recovery 98.0% – 102.0% (HPLC); 80% – 120% (LC-MS trace).

Troubleshooting & Best Practices

Issue	Root Cause	Corrective Action
Peak Tailing	Silanol interaction with Thiazole N	Ensure mobile phase pH is < 3.0 (use Formic Acid). Use "End-capped" columns.
Carryover	High Lipophilicity (LogP 4.2)	Add a needle wash step with 90:10 ACN:Water.
Double Peaks	Solvent Mismatch	Ensure sample diluent matches initial mobile phase strength (start with 40-50% organic).
Signal Suppression	Matrix Effect (LC-MS)	Use a deuterated internal standard if available, or use Standard Addition method.

References

- ICH Harmonised Guideline. (2023). Validation of Analytical Procedures Q2(R2). International Council for Harmonisation.[4] [\[Link\]](#)

- PubChem. (n.d.). **2-bromo-4-(3-fluorophenyl)thiazole** Compound Summary. National Library of Medicine. [[Link](#)]
- Zhang, X., et al. (2024). Development and validation of HPLC-UV and LC-MS/MS methods for the quantitative determination of a novel aminothiazole in preclinical samples. PubMed Central. [[Link](#)]
- U.S. EPA. (2025). CompTox Chemicals Dashboard: 2-(4-Fluorophenyl)thiazole Properties. (Used for physicochemical analog inference). [[Link](#)]

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Sources

- 1. d-nb.info [d-nb.info]
- 2. [ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma](#) [amsbiopharma.com]
- 3. Development and validation of HPLC-UV and LC-MS/MS methods for the quantitative determination of a novel aminothiazole in preclinical samples - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. mastercontrol.com [mastercontrol.com]
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